

Comprehensive Guide: Mass Spectrometry Fragmentation of 2-(Indolin-1-yl)nicotinic Acid

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Compound of Interest

Compound Name: 2-(Indolin-1-yl)nicotinic acid

CAS No.: 1017138-83-8

Cat. No.: B1325109

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Executive Summary

2-(Indolin-1-yl)nicotinic acid ($C_{14}H_{12}N_2O_2$) is a critical scaffold in medicinal chemistry, often serving as an intermediate for kinase inhibitors and anti-inflammatory agents.^[1] Its structural characterization relies heavily on understanding its unique mass spectrometry (MS) behavior, particularly the interplay between the electron-rich indoline ring and the electron-deficient pyridine carboxylic acid moiety.

This guide provides an in-depth analysis of the fragmentation patterns of **2-(Indolin-1-yl)nicotinic acid** using Electrospray Ionization (ESI) MS/MS. It compares this molecule's behavior against its oxidized analog, 2-(Indol-1-yl)nicotinic acid, offering a vital reference for researchers distinguishing between these common synthetic impurities.^[1]

Part 1: Structural Analysis & Theoretical Fragmentation

The fragmentation of **2-(Indolin-1-yl)nicotinic acid** is governed by three primary structural features:

- The Carboxylic Acid (-COOH): The most labile group, prone to neutral loss of CO₂ (decarboxylation).[1]
- The C-N Linker: The bond connecting the indoline nitrogen to the pyridine ring (C2 position). [1]
- The Indoline Ring: A saturated bicyclic system susceptible to dehydrogenation (aromatization) to form an indole.[1]

Predicted Ionization Behavior[1][2][3]

- Ionization Mode: Positive ESI (+ESI) is preferred due to the basic nitrogen on the pyridine ring.[1]
- Precursor Ion: Protonated molecule
.[1][2][3]
- Exact Mass: 240.0899 Da.[1]
- Observed m/z: 241.0972.[1]

Key Fragmentation Pathways (MS/MS)

Upon Collision-Induced Dissociation (CID), the molecule follows a distinct breakdown pathway:

- Primary Pathway (Decarboxylation): The loss of 44 Da (CO₂) is the dominant transition, driven by the stability of the resulting 2-(indolin-1-yl)pyridine cation.
- Secondary Pathway (Dehydrogenation): Loss of 2 Da (H₂) to form the aromatized indole derivative.[1] This can occur in-source or in the collision cell.
- Tertiary Pathway (Linker Cleavage): At high collision energies, the C-N bond breaks, generating characteristic pyridine or indoline fragments.[1]

Part 2: Comparative Analysis

Scenario: Distinguishing the Target from its Oxidized Impurity

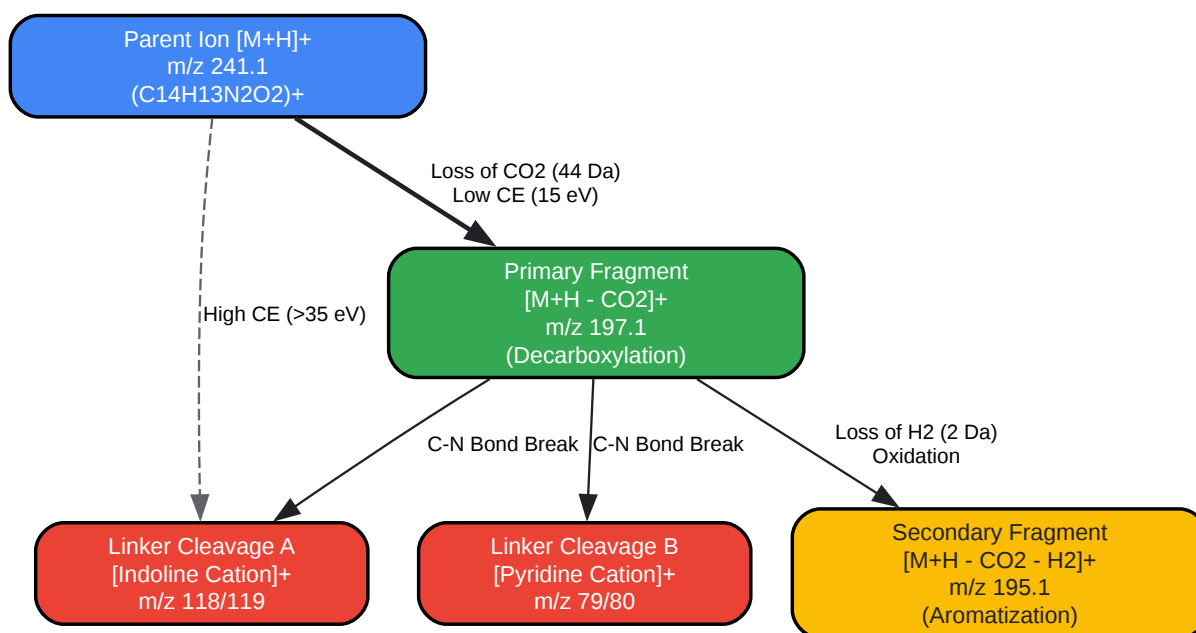
In drug development, a common challenge is separating the active indoline intermediate from its over-oxidized indole analog.^[1] The table below compares their MS/MS performance to guide method development.

Table 1: Comparative MS/MS Profiling

Feature	Target: 2-(Indolin-1-yl)nicotinic acid	Alternative: 2-(Indol-1-yl)nicotinic acid	Implication for Researchers
Precursor Ion (m/z)	241.1	239.1	A 2 Da difference requires high-resolution MS for definitive separation if co-eluting.
Dominant Fragment	m/z 197 (Loss of CO ₂)	m/z 195 (Loss of CO ₂)	Both follow the decarboxylation pathway, maintaining the 2 Da offset. ^[1]
Stability (In-Source)	Moderate; prone to in-source oxidation (loss of H ₂) to form m/z 239.	High; highly stable aromatic system. ^[1]	Critical: In-source fragmentation of the Indoline can produce a false positive for the Indole impurity.
Collision Energy (CE)	Requires lower CE (15-25 eV) for fragmentation. ^[1]	Requires higher CE (30-45 eV) due to aromatic stability. ^[1]	Use CE ramping to distinguish the two if resolution is low. ^[1]
Diagnostic Fragment	m/z 118/119 (Indoline radical cation).	m/z 116 (Indole cation). ^[1]	Specific marker ions for structural confirmation. ^[1]

Part 3: Visualization of Fragmentation Pathways

The following diagram illustrates the mechanistic breakdown of **2-(Indolin-1-yl)nicotinic acid** under ESI-MS/MS conditions.



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Caption: Figure 1. Proposed ESI-MS/MS fragmentation pathway of **2-(Indolin-1-yl)nicotinic acid** showing decarboxylation as the primary event.

Part 4: Experimental Protocol (Self-Validating)

This protocol is designed for Triple Quadrupole (QqQ) systems but is adaptable to Q-TOF.^[1] It includes a self-validating "In-Source Stability Check" to ensure the indoline is not artificially oxidizing to indole during analysis.

Sample Preparation

- Stock Solution: Dissolve 1 mg of **2-(Indolin-1-yl)nicotinic acid** in 1 mL DMSO.
- Working Standard: Dilute to 100 ng/mL in 50:50 Acetonitrile:Water (0.1% Formic Acid).
 - Note: Avoid Methanol if transesterification is suspected, though unlikely here.^[1]

LC-MS/MS Conditions

- Column: C18 Reverse Phase (e.g., Agilent ZORBAX Eclipse Plus, 2.1 x 50 mm, 1.8 μ m).[1]
- Mobile Phase A: Water + 0.1% Formic Acid.[1][4]
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.[1][4]
- Gradient: 5% B to 95% B over 5 minutes.
- Flow Rate: 0.4 mL/min.[1]

MS Source Parameters (ESI+)[1][3][6]

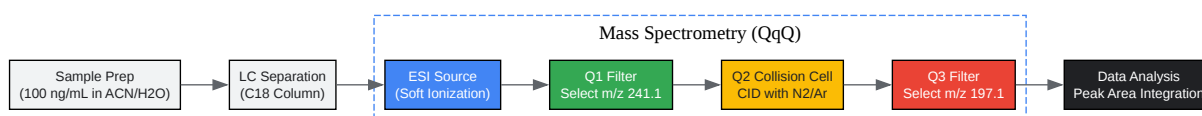
- Gas Temp: 300°C.
- Capillary Voltage: 3500 V.
- Fragmentor Voltage: CRITICAL STEP.[1]
 - Validation Check: Run a "Fragmentor Ramp" from 80V to 160V.[1] Monitor the ratio of m/z 241 (Parent) to m/z 239 (Oxidized artifact).[1] If m/z 239 increases with voltage, your source is inducing oxidation.[1] Select the lowest voltage that maintains sensitivity (typically 100-110V).[1]

MRM Transitions (Quantitation)

Use these transitions for specific detection:

Transition Type	Precursor (m/z)	Product (m/z)	Collision Energy (eV)	Purpose
Quantifier	241.1	197.1	15 - 20	High intensity, stable.[1]
Qualifier 1	241.1	119.1	30 - 35	Structural confirmation (Indoline ring).[1]
Qualifier 2	241.1	79.1	40 - 45	Pyridine ring confirmation.[1]

Part 5: Experimental Workflow Diagram



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Caption: Figure 2. MRM workflow for the specific quantitation of **2-(Indolin-1-yl)nicotinic acid**.

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